

# Ozarelix patient selection criteria

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## Compound Focus: Ozarelix

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## GnRH Antagonists at a Glance

The table below compares key GnRH antagonist peptides based on their clinical applications and status [1].

Antagonist	Primary Clinical Applications	Status / Key Differentiators
Ozarelix	Prostate Cancer (investigational); Benign Prostatic Hyperplasia (BPH) (investigated) [2]	Fourth-generation; studied for direct apoptosis in androgen-independent cancer [3].
Cetrorelix	Assisted Reproductive Technology (ART) [1]	Marketed.
Ganirelix	Assisted Reproductive Technology (ART) [1]	Marketed.
Degarelix	Advanced Prostate Cancer [1]	Marketed; associated with injection site reactions [4].
Abarelix	Advanced Prostate Cancer [1]	Marketed (discontinued in some regions due to safety concerns).
Teverelix	Various reproductive & hormone-dependent illnesses [1]	Next-generation; investigational for an improved efficacy/safety profile.

## Ozarelix's Mechanism and Experimental Data

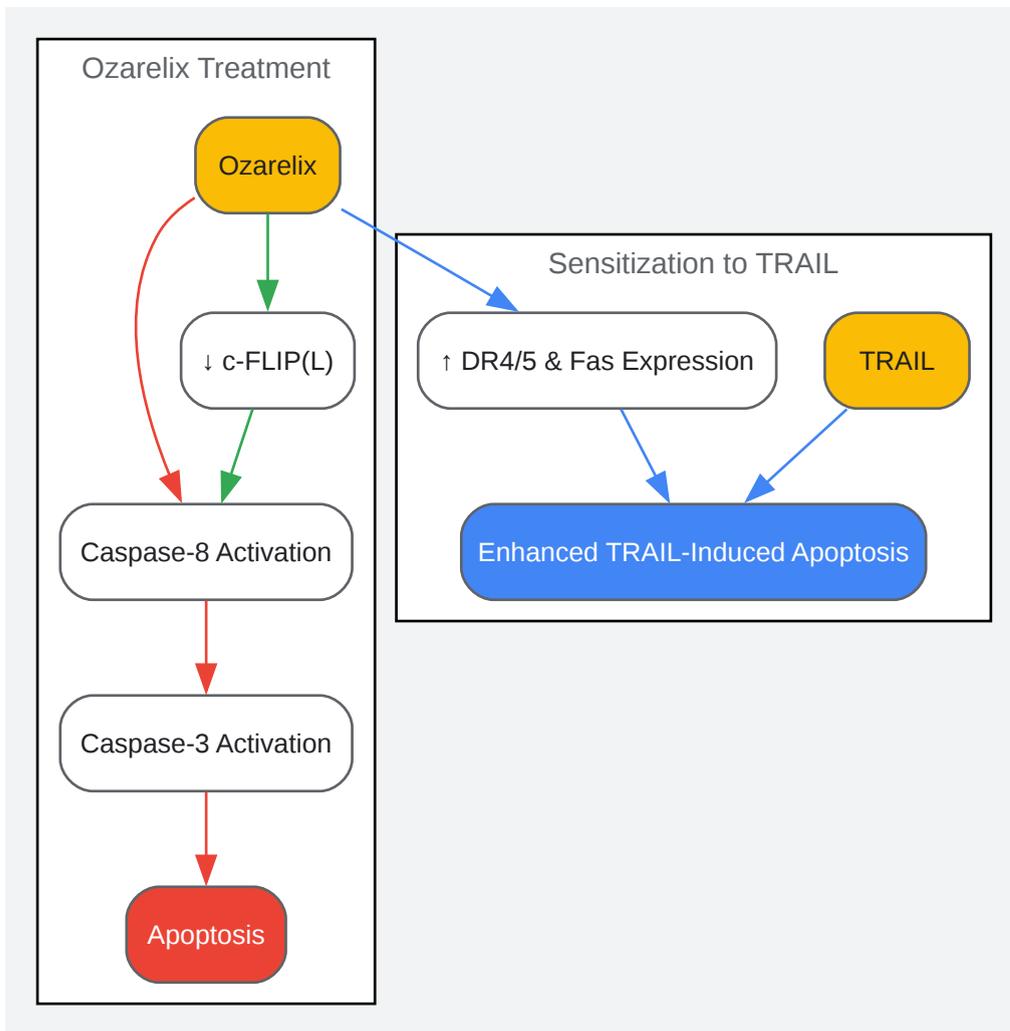
**Ozarelix** is a fourth-generation GnRH antagonist studied for potential use in prostate cancer and Benign Prostatic Hyperplasia (BPH) [2] [5]. Unlike agonists, GnRH antagonists like **Ozarelix** competitively block the GnRH receptor in the pituitary gland, preventing gonadotropin release (LH and FSH) and subsequent sex hormone production without the initial "flare effect" [1].

### Experimental Evidence in Hormone-Refractory Cancer

A key preclinical study investigated **Ozarelix**'s effect on androgen-independent prostate cancer cells (DU145 and PC3), revealing a mechanism beyond hormonal suppression [3].

- **Methodology:** **Ozarelix** was added to cell cultures, and researchers assessed:
  - Cell viability and proliferation.
  - Cell cycle distribution.
  - Induction of apoptosis (caspase-3 and caspase-8 activity).
  - Expression levels of key proteins (c-FLIP, death receptors DR4/5, Fas).
  - Potential synergy with TRAIL (TNF-related apoptosis-inducing ligand).
- **Findings:** Treatment with **Ozarelix** demonstrated [3]:
  - **Antiproliferative Effect:** Suppressed cancer cell growth.
  - **Cell Cycle Arrest:** Accumulation of cells in the G2/M phase.
  - **Induction of Apoptosis:** Triggered cell death through a caspase-8 dependent pathway.
  - **Sensitization to TRAIL:** Made resistant cancer cells more vulnerable to TRAIL-induced apoptosis by upregulating death receptor expression and activity.

The following diagram illustrates the signaling pathways through which **Ozarelix** induces apoptosis in androgen-independent prostate cancer cells, based on the described study [3]:



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## Clinical Trial Design

A Phase 2b study was initiated to evaluate **Ozarelix** against the agonist goserelin in men with prostate cancer requiring hormonal treatment [5].

- **Objective:** Assess safety and efficacy of monthly subcutaneous **Ozarelix**.
- **Primary Endpoint:** Percentage of patients achieving medical castration (testosterone  $\leq 0.5$  ng/mL) from Day 28 to Day 84.
- **Key Secondary Endpoints:**
  - Incidence of testosterone surge ("hormone escape").
  - Effect on Prostate-Specific Antigen (PSA) levels.
  - Safety profile compared to goserelin.

## Final Insights

- **Ozarelix represents the ongoing evolution of GnRH antagonists**, with preclinical evidence suggesting potential **direct anti-cancer effects** in hormone-refractory disease [3].
- Its clinical development focused on providing androgen deprivation therapy while aiming to **avoid the initial testosterone surge** associated with agonists [5].
- For the most current and complete patient selection criteria, consulting **official clinical trial registries** (like ClinicalTrials.gov) for the **Ozarelix** studies would be necessary, as these details are not fully captured in the available scientific reviews.

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## References

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